

A Technical Guide to Commercially Available Itraconazole-d3 Standards for Researchers

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Compound of Interest

Compound Name: Itraconazole-d3

Cat. No.: B602483

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This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of commercially available **Itraconazole-d3** standards. This document outlines the commercial sources, provides detailed experimental protocols for its use as an internal standard, and illustrates its metabolic context.

Introduction

Itraconazole-d3 is the deuterated analog of Itraconazole, a broad-spectrum triazole antifungal agent.^[1] Its primary application in a research setting is as an internal standard for the quantification of Itraconazole in biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[2][3]} The stable isotope label ensures that **Itraconazole-d3** has nearly identical chemical and physical properties to Itraconazole, but with a distinct molecular weight, allowing for accurate and precise quantification by correcting for variations during sample preparation and analysis.^[3]

Commercially Available Itraconazole-d3 Standards

A variety of suppliers offer **Itraconazole-d3** for research purposes. The following table summarizes the key quantitative data for these commercially available standards. Researchers should always refer to the supplier's certificate of analysis for the most accurate and up-to-date information.

Supplier	Catalog Number	CAS Number	Molecular Formula	Purity	Available Formats
Veeprho	Not specified	1217512-35-0	C35H35D3Cl 2N8O4	High quality	Not specified
MedChemExpress (MCE)	HY-17514S1	1217512-35-0	C35H35D3Cl 2N8O4	99.62%	Solid
SynZeal	SZ-I011D01	1217512-35-0	C35H35D3Cl 2N8O4	Not specified	Not specified
Simson Pharma Limited	Not specified	1217512-35-0	C35H35D3Cl 2N8O4	High quality	Not specified
LGC Standards	TRC-I937503	1217512-35-0	C35H35D3Cl 2N8O4	Not specified	1 mg, 5 mg, 10 mg
Artis Standards	Not specified	1217512-35-0	Not specified	Not specified	Not specified

Experimental Protocols

The use of **Itraconazole-d3** as an internal standard is crucial for accurate bioanalytical methods. Below is a detailed experimental protocol for the quantification of Itraconazole in human plasma using LC-MS/MS, based on established methodologies.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Preparation of Stock and Working Solutions

- Itraconazole and **Itraconazole-d3** Stock Solutions (1 mg/mL): Accurately weigh and dissolve Itraconazole and **Itraconazole-d3** in a suitable solvent such as methanol or a 1:1 water:methanol mixture.[\[4\]](#)[\[5\]](#)
- Working Standard Solutions: Prepare a series of working standard solutions of Itraconazole by serial dilution of the stock solution with a suitable solvent (e.g., 50:50 methanol/water) to create calibration standards.

- Internal Standard Working Solution: Prepare a working solution of **Itraconazole-d3** at an appropriate concentration (e.g., 100 ng/mL) by diluting the stock solution with methanol.[\[7\]](#)

Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma in a microcentrifuge tube, add 50 μ L of the **Itraconazole-d3** internal standard working solution.[\[7\]](#)
- For calibration standards, add a known amount of the Itraconazole working standard solutions. For quality control (QC) samples and unknown samples, add 50 μ L of the appropriate solvent.
- Add 400 μ L of acetonitrile containing 0.5% formic acid to precipitate the plasma proteins.[\[7\]](#)
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 3500 rpm for 5 minutes to pellet the precipitated proteins.[\[7\]](#)
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance or ultra-high-performance liquid chromatography system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., Agilent Zorbax SB-C18, 2.1 \times 50mm, 3.5 μ m).[\[7\]](#)
- Mobile Phase:
 - Mobile Phase A: 10 mM ammonium formate in water with 0.1% formic acid.[\[7\]](#)
 - Mobile Phase B: 0.1% formic acid in acetonitrile.[\[7\]](#)

- Gradient Elution: A suitable gradient to separate Itraconazole from endogenous plasma components.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for Itraconazole and **Itraconazole-d3**. A common transition for Itraconazole is m/z 705.3 \rightarrow 392.4.[6] The transition for **Itraconazole-d3** will be shifted by the mass of the deuterium labels.

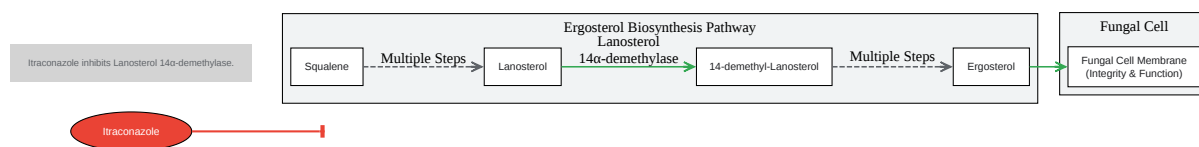
Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Itraconazole to **Itraconazole-d3** against the concentration of the calibration standards.
- Determine the concentration of Itraconazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Itraconazole's Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Itraconazole's primary antifungal activity stems from its ability to inhibit the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase.[8][9][10] This enzyme is a critical component of the ergosterol biosynthesis pathway. Ergosterol is an essential component of the fungal cell membrane, analogous to cholesterol in mammalian cells.[10] By inhibiting its synthesis, Itraconazole disrupts the integrity and function of the fungal cell membrane, leading to cell death.[9][10]

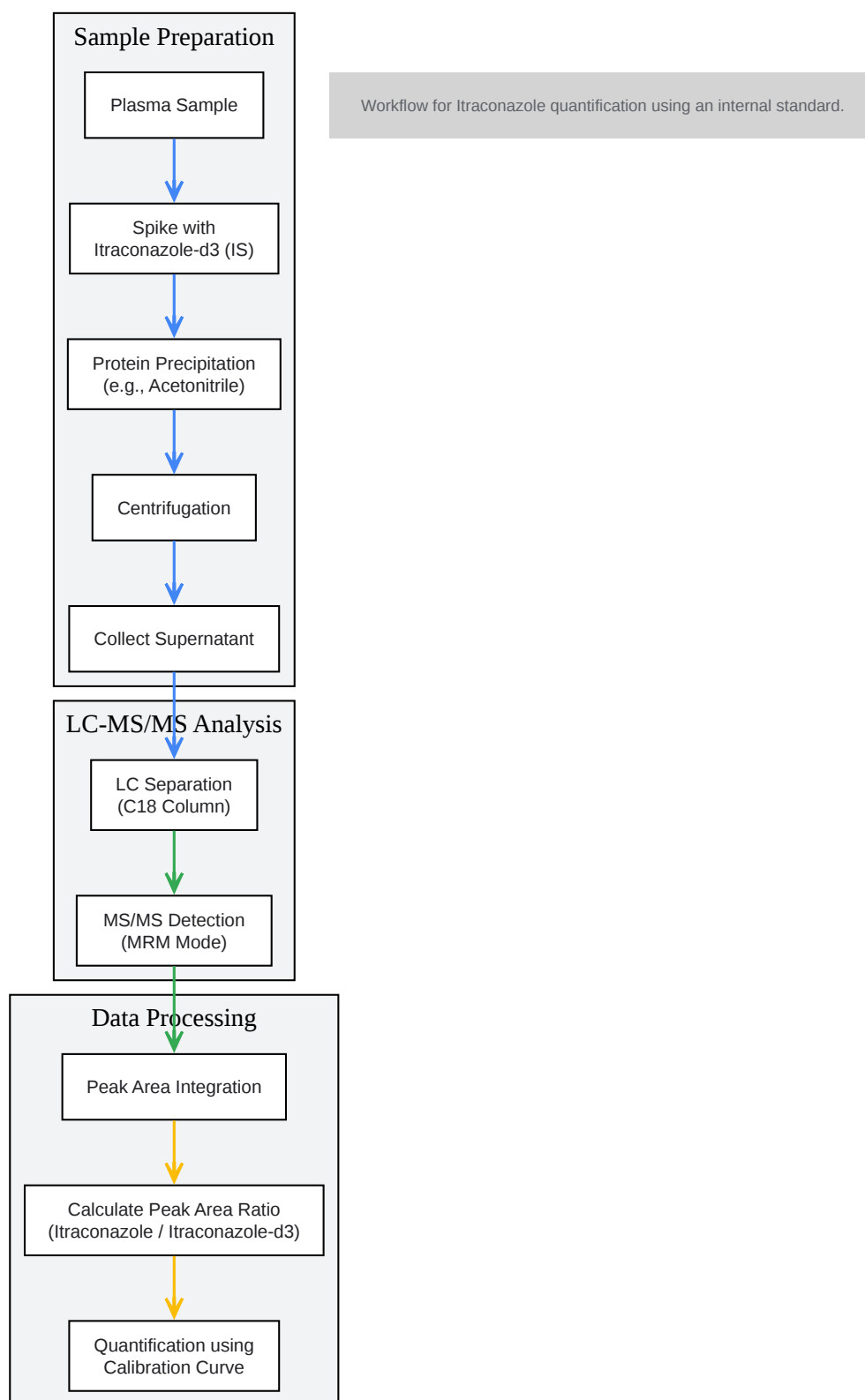


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Itraconazole's inhibition of the ergosterol biosynthesis pathway.

Experimental Workflow for Itraconazole Quantification

The following diagram illustrates the typical workflow for the quantification of Itraconazole in a biological sample using **Itraconazole-d3** as an internal standard.



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LC-MS/MS workflow for Itraconazole quantification.

Conclusion

Itraconazole-d3 is an indispensable tool for the accurate and precise quantification of Itraconazole in research and drug development. This guide provides a foundational understanding of the commercially available standards and a detailed methodology for their application. Researchers should select a supplier based on their specific requirements for purity, concentration, and available documentation, and adapt the provided experimental protocol to their specific laboratory conditions and instrumentation.

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